

Physical and chemical characteristics of L-threo-Droxidopa-13C2,15N

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Compound of Interest

Compound Name: *L-threo-Droxidopa-13C2,15N*

Cat. No.: *B15136037*

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **L-threo-Droxidopa-13C2,15N**

Introduction

L-threo-Droxidopa, also known as L-DOPS, is a synthetic amino acid precursor that acts as a prodrug to the neurotransmitter norepinephrine.[1][2] It is utilized in the treatment of neurogenic orthostatic hypotension (nOH), a condition characterized by a significant drop in blood pressure upon standing.[1][3] The isotopically labeled form, **L-threo-Droxidopa-13C2,15N**, is a critical tool for researchers and drug development professionals. The incorporation of two carbon-13 (¹³C) atoms and one nitrogen-15 (¹⁵N) atom provides a distinct mass signature, enabling its use as an internal standard for quantitative analysis in biological matrices by mass spectrometry.[4] [5] This guide provides a comprehensive overview of the physical and chemical properties, metabolic pathways, and analytical methodologies for **L-threo-Droxidopa-13C2,15N**.

Physical and Chemical Properties

L-threo-Droxidopa-13C2,15N is a stable, non-radioactive isotopologue of Droxidopa.[6] Its physical and chemical characteristics are summarized below. The compound is often supplied as a hydrochloride salt to improve stability and solubility.

Table 1: Physical and Chemical Data for **L-threo-Droxidopa-13C2,15N**

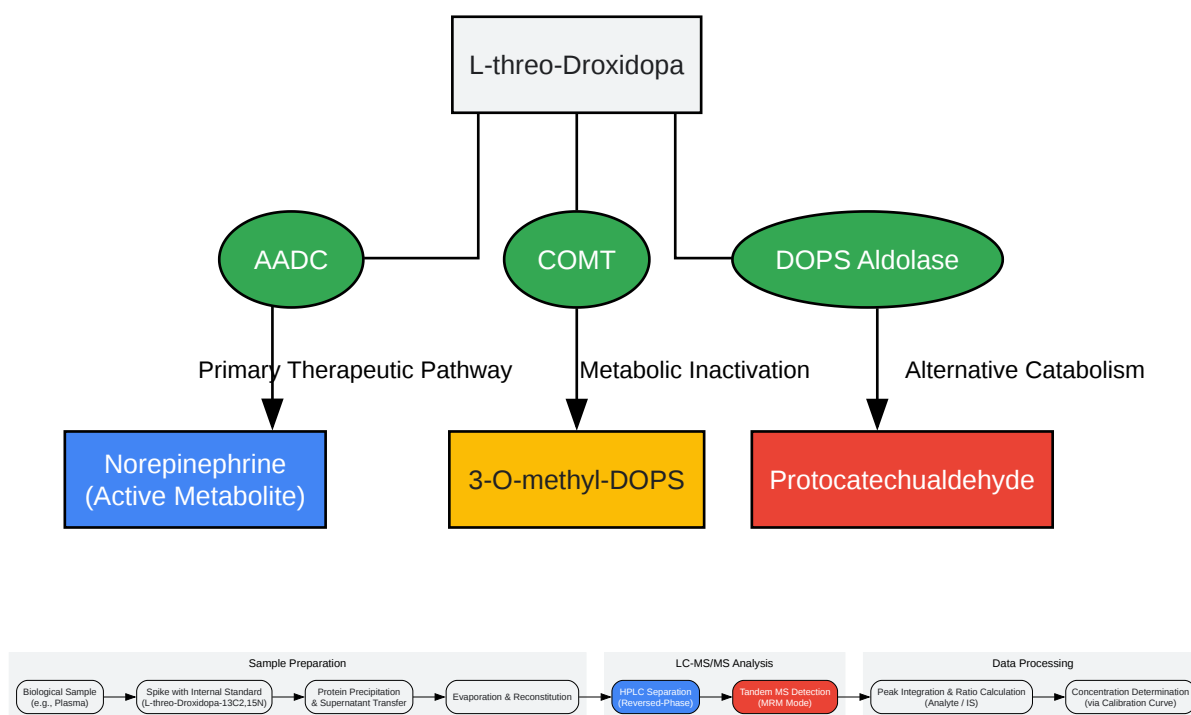
Property	Value	Reference
Synonyms	(-)-threo-3,4-Dihydroxyphenyl-serine-13C2,15N; (2S,3R)-3-(3,4-Dihydroxyphenyl)-2-amino-3-hydroxypropanoic Acid-13C2,15N	[7]
Molecular Formula	C ₇ ¹³ C ₂ H ₁₁ ¹⁵ NO ₅	[7][8]
Molecular Weight	216.17 g/mol	[7][8]
CAS Number	1276295-04-5	[7][8][9]
Purity (by HPLC)	≥99%	[7]
Appearance	White to Off-White Powder	[4]
Storage Condition	Refrigerator (2-8°C) for long-term storage	[4]

Table 2: Physical and Chemical Data for **L-threo-Droxidopa-13C2,15N** Hydrochloride

Property	Value	Reference
Synonyms	(2S,3R)-2-(amino-15N)-3-(3,4-dihydroxyphenyl)-3-hydroxypropanoic-1,2-13C2 acid, hydrochloride (1:1)	[10]
Molecular Formula	C ₇ ¹³ C ₂ H ₁₂ Cl ¹⁵ NO ₅	[11]
Molecular Weight	252.63 g/mol	[8]
CAS Number	1329556-63-9	[8][12][13]
Solubility	Soluble in water and ethanol	[4]

Metabolic Pathway

Droxidopa is a prodrug that bypasses the rate-limiting enzyme dopamine beta-hydroxylase in the synthesis of norepinephrine.[14] After administration, it is converted to norepinephrine by the enzyme aromatic L-amino acid decarboxylase (AADC), also known as DOPA decarboxylase.[1][2][3] This conversion occurs in both the central and peripheral nervous systems.[15][16] However, Droxidopa has other metabolic fates; it can be metabolized by catechol-O-methyltransferase (COMT) to form 3-O-methyl-DOPS, or by DOPS aldolase to form protocatechualdehyde.[3][17]



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